

In-Depth Technical Guide on the Safety and Handling of Tetrafluoroterephthalonitrile Powder

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Compound of Interest

Compound Name: Tetrafluoroterephthalonitrile

Cat. No.: B158556

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and should not be substituted for a formal risk assessment or Safety Data Sheet (SDS). All laboratory work should be conducted in accordance with institutional and regulatory safety protocols.

Introduction

Tetrafluoroterephthalonitrile (CAS No. 1835-49-0), a fluorinated aromatic nitrile, is a versatile building block in organic synthesis, particularly in the development of polymers and advanced materials.^[1] As a fine powder, this compound presents specific handling challenges and potential health hazards that necessitate a thorough understanding of its toxicological profile and appropriate safety measures. This guide provides a comprehensive overview of the safety and handling of **Tetrafluoroterephthalonitrile** powder, compiled from available safety data and toxicological information on related compounds.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Tetrafluoroterephthalonitrile** is presented in Table 1. Understanding these properties is crucial for the safe handling, storage, and emergency response procedures associated with this compound.

Table 1: Physical and Chemical Properties of **Tetrafluoroterephthalonitrile**

Property	Value	Reference(s)
Molecular Formula	C ₈ F ₄ N ₂	[2]
Molecular Weight	200.09 g/mol	[2]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	197-199 °C	
Boiling Point	243.3 °C at 760 mmHg	
Solubility	Soluble in hot methanol and acetone.	[2][3]
Vapor Pressure	0.0324 mmHg at 25°C	[4]
Flash Point	100.9 °C	[4]

Toxicological Profile

The toxicological data for **Tetrafluoroterephthalonitrile** is limited. Much of the understanding of its potential hazards is derived from its chemical structure as a fluorinated aromatic nitrile and from the available Safety Data Sheets (SDS).

Acute Toxicity

Tetrafluoroterephthalonitrile is classified as toxic if swallowed.[5] The primary mechanism of toxicity for many nitriles is the metabolic release of cyanide, which can interfere with cellular respiration.[4] While specific data for inhalation and dermal toxicity of **Tetrafluoroterephthalonitrile** are not readily available, it is prudent to handle it as a compound with potential for toxicity through these routes as well.

Table 2: Acute Toxicity Data for **Tetrafluoroterephthalonitrile**

Route of Exposure	Species	Value	Reference(s)
Oral (LD ₅₀)	Mouse	56 mg/kg	[6]
Dermal (LD ₅₀)	Data Not Available	-	
Inhalation (LC ₅₀)	Data Not Available	-	

Irritation and Sensitization

The compound is classified as a skin and eye irritant.[5] Direct contact with the powder or its dust can cause redness, pain, and inflammation. There is currently no specific data available on the potential for **Tetrafluoroterephthalonitrile** to cause skin sensitization.

Genotoxicity and Carcinogenicity

There is no specific data available on the genotoxic or carcinogenic potential of **Tetrafluoroterephthalonitrile**. However, as with any chemical lacking extensive toxicological evaluation, it should be handled with care to minimize exposure.

Putative Signaling Pathways of Toxicity

Due to the limited specific research on the toxicological mechanisms of **Tetrafluoroterephthalonitrile**, a putative signaling pathway for its toxicity is proposed based on the known effects of nitriles and fluorinated aromatic compounds. The primary concern with nitrile compounds is the potential for in vivo metabolism to release cyanide ions. Cyanide is a potent inhibitor of cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain, leading to a rapid decrease in cellular ATP production and subsequent cytotoxic effects.

Furthermore, fluorinated aromatic compounds can induce cellular stress responses. The diagram below illustrates a hypothesized signaling pathway for **Tetrafluoroterephthalonitrile** toxicity, integrating potential cyanide-mediated effects and cellular stress responses.

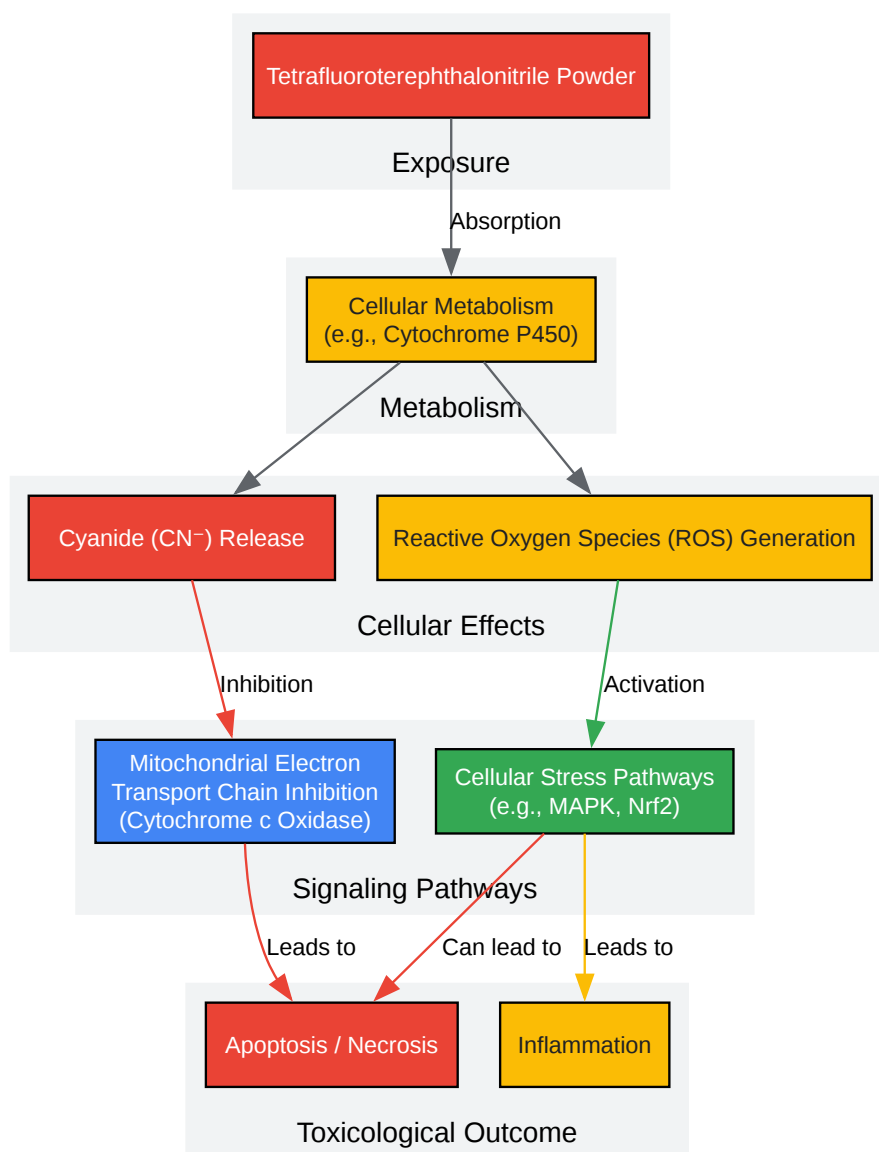


Figure 1: Hypothesized Signaling Pathway of Tetrafluoroterephthalonitrile Toxicity

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Caption: Figure 1: Hypothesized Signaling Pathway of **Tetrafluoroterephthalonitrile** Toxicity.

Safe Handling and Storage

Adherence to strict safety protocols is paramount when working with

Tetrafluoroterephthalonitrile powder to minimize the risk of exposure and ensure a safe laboratory environment.

Engineering Controls

All handling of **Tetrafluoroterephthalonitrile** powder should be performed in a well-ventilated area, preferably within a certified chemical fume hood or a glove box to prevent inhalation of dust particles.^[7] Local exhaust ventilation should be used at the source of dust generation.

Eyewash stations and safety showers must be readily accessible in the immediate work area.

^[7]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this compound. The following diagram outlines the recommended PPE selection based on the potential routes of exposure.

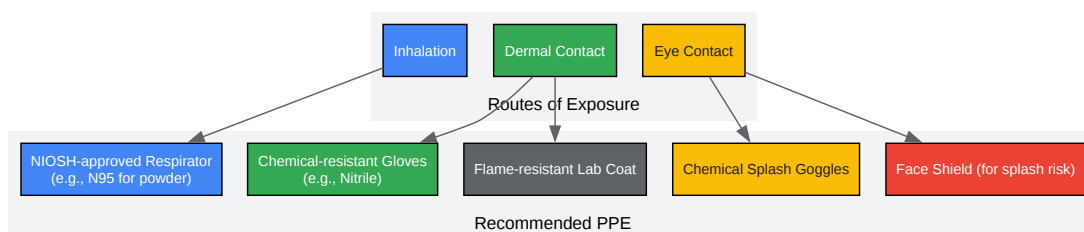


Figure 2: Personal Protective Equipment (PPE) for Handling Tetrafluoroterephthalonitrile

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Caption: Figure 2: Personal Protective Equipment for **Tetrafluoroterephthalonitrile**.

Hygiene Practices

Avoid the formation of dust during handling.^[7] Do not eat, drink, or smoke in areas where the powder is handled, stored, or processed. Wash hands thoroughly with soap and water after handling and before breaks. Contaminated clothing should be removed and laundered before reuse.

Storage

Store **Tetrafluoroterephthalonitrile** in a tightly closed container in a cool, dry, and well-ventilated area.^[4] It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.^[7] Recommended storage temperature is between 2-8°C.^[4]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures

Table 3: First Aid Measures for **Tetrafluoroterephthalonitrile** Exposure

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[7]

Spill Response

The following flowchart outlines the general procedure for responding to a spill of **Tetrafluoroterephthalonitrile** powder.

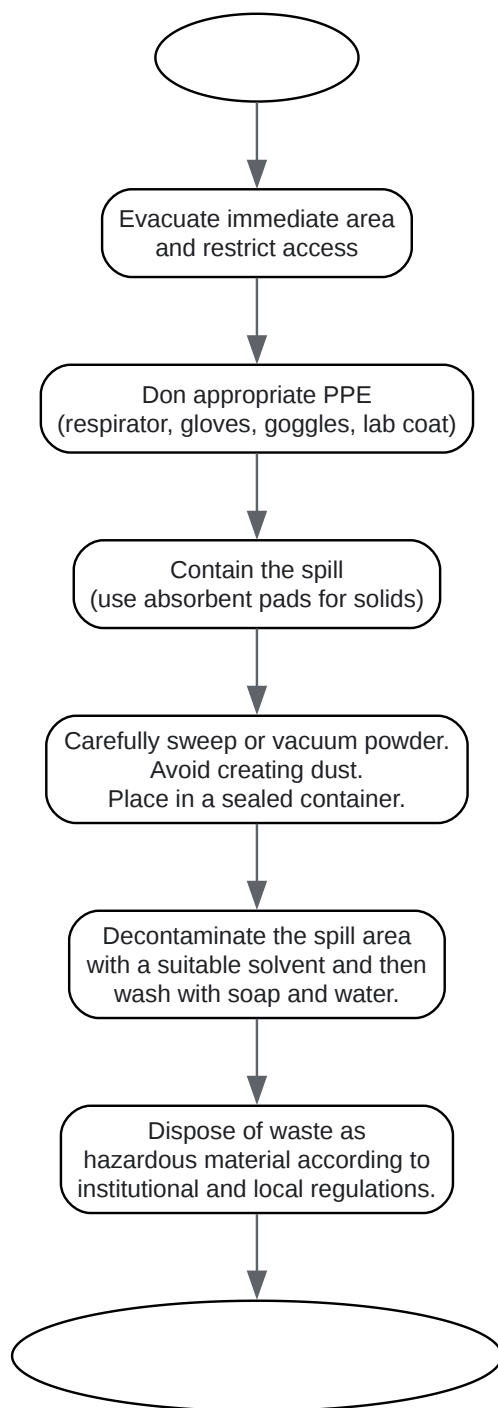


Figure 3: Emergency Spill Response for Tetrafluoroterephthalonitrile Powder

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